

In-Depth Technical Guide: Toxicological and Safety Profile of 4-Ethyl-3-hexanol

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Compound of Interest

Compound Name: 4-Ethyl-3-hexanol

Cat. No.: B011189

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Disclaimer: This document provides a summary of available toxicological and safety data for **4-Ethyl-3-hexanol**. It is intended for informational purposes for a scientific audience and should not be used for clinical or regulatory decision-making without consulting primary literature and expert advice. Data on this specific compound is limited, and information on related substances is provided for context only.

Introduction

4-Ethyl-3-hexanol (CAS No. 19780-44-0) is a branched-chain aliphatic alcohol.^{[1][2][3][4]} Its structural formula is C₈H₁₈O.^{[1][2]} It is described as a colorless to slightly yellow liquid with a characteristic aromatic smell.^[5] Due to its properties as a solvent and chemical intermediate, understanding its toxicological and safety profile is crucial for risk assessment and safe handling in research and industrial settings.^[5] This guide synthesizes the currently available data on the toxicological properties of **4-Ethyl-3-hexanol**, outlines relevant experimental protocols, and visualizes key processes.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Ethyl-3-hexanol** is presented in Table 1.

Table 1: Physicochemical Properties of **4-Ethyl-3-hexanol**

Property	Value	Reference
Molecular Formula	C8H18O	[1][2]
Molecular Weight	130.23 g/mol	[1][2]
CAS Number	19780-44-0	[1][2][3][4]
Appearance	Colorless to slightly yellow liquid	[5]
Odor	Aromatic	[5]
Boiling Point	159-163 °C	[5]
Melting Point	Approximately -82 °C	[5]
Density	Approximately 0.835 - 0.8414 g/mL	[5]
Flash Point	64.2 °C	
Vapor Pressure	0.449 mmHg at 25°C	
Solubility	Soluble in water and many organic solvents	[5]

Toxicological Data

The available toxicological data for **4-Ethyl-3-hexanol** is limited. The primary reported hazards are related to its irritant properties.

Acute Toxicity

No specific quantitative data (e.g., LD50 or LC50 values) for acute oral, dermal, or inhalation toxicity of **4-Ethyl-3-hexanol** were identified in the public domain. General statements suggest it has low toxicity.[5] For a related compound, 2-Ethyl-1-hexanol, the oral LD50 in rats is reported as 3730 mg/kg, and the dermal LD50 in rabbits is 1970 mg/kg.[6] However, this information should be interpreted with caution as it does not directly reflect the toxicity of **4-Ethyl-3-hexanol**.

Irritation and Corrosivity

Skin Irritation: **4-Ethyl-3-hexanol** is reported to be irritating to the skin.^[5] However, no quantitative data from standardized tests (e.g., OECD 404) were found. A safety data sheet for the related compound 2-Ethyl-1-hexanol indicates it causes skin irritation based on a study in rabbits following OECD Test Guideline 404.

Eye Irritation: There is evidence to suggest that **4-Ethyl-3-hexanol** is a severe eye irritant.^[5] One study conducted according to OECD Guideline 405 on a single rabbit demonstrated severe conjunctival irritation.^[7]

Table 2: Summary of In Vivo Eye Irritation Study for **4-Ethyl-3-hexanol**

Parameter	Observation	Reference
Test Guideline	OECD 405 (Acute Eye Irritation/Corrosion)	[7]
Test Animal	1 male rabbit	[7]
Dose	0.1 mL (undiluted)	[7]
Route of Administration	Ocular instillation	[7]
Observations	- Moderate initial pain response.- Within 1 hour: Crimson-red conjunctivae, ocular discharge, and chemosis causing partial eversion of eyelids.- Within 4 hours: Intensification to a beefy-red appearance and chemosis obscuring part of the cornea.- Day 1: Minor corneal opacity which persisted.- Day 2: Little improvement in conjunctival condition, leading to humane euthanasia.	[7]
Conclusion	Classified as causing irreversible effects on the eye (Category 1) based on the precautionary principle.	[7]

Respiratory Tract Irritation: **4-Ethyl-3-hexanol** is also stated to be irritating to the respiratory system.[5] A safety data sheet for the related compound 2-Ethyl-1-hexanol indicates it may cause respiratory irritation. No specific studies were found for **4-Ethyl-3-hexanol**.

Sensitization

No data on the skin sensitization potential of **4-Ethyl-3-hexanol** were found.

Repeated Dose Toxicity

No studies on the repeated dose toxicity of **4-Ethyl-3-hexanol** were identified.

Mutagenicity

No data on the mutagenic potential of **4-Ethyl-3-hexanol** from in vitro (e.g., Ames test, micronucleus test) or in vivo studies were found.

Carcinogenicity

No data on the carcinogenic potential of **4-Ethyl-3-hexanol** were found.

Reproductive and Developmental Toxicity

No studies on the reproductive or developmental toxicity of **4-Ethyl-3-hexanol** were identified.

Experimental Protocols

Detailed experimental protocols for the key toxicological endpoints are based on OECD Test Guidelines.

Acute Dermal Irritation/Corrosion (OECD 404)

This test is designed to assess the potential of a substance to cause skin irritation or corrosion.



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Workflow for OECD 404 Acute Dermal Irritation/Corrosion Test.

Acute Eye Irritation/Corrosion (OECD 405)

This guideline is used to determine the potential of a substance to cause eye irritation or corrosion.^{[8][9][10][11]}

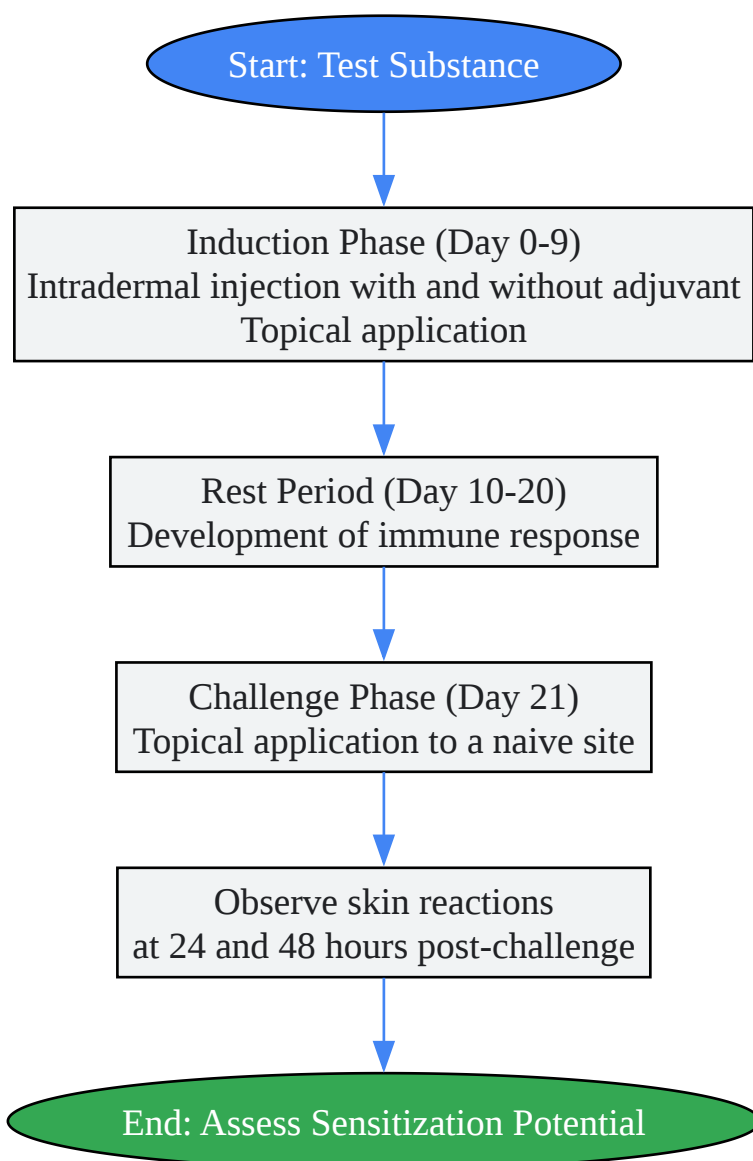


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Workflow for OECD 405 Acute Eye Irritation/Corrosion Test.

Skin Sensitization (OECD 406 - Guinea Pig Maximization Test)

This test is used to assess the potential of a substance to cause skin sensitization.^{[12][13][14][15][16]}

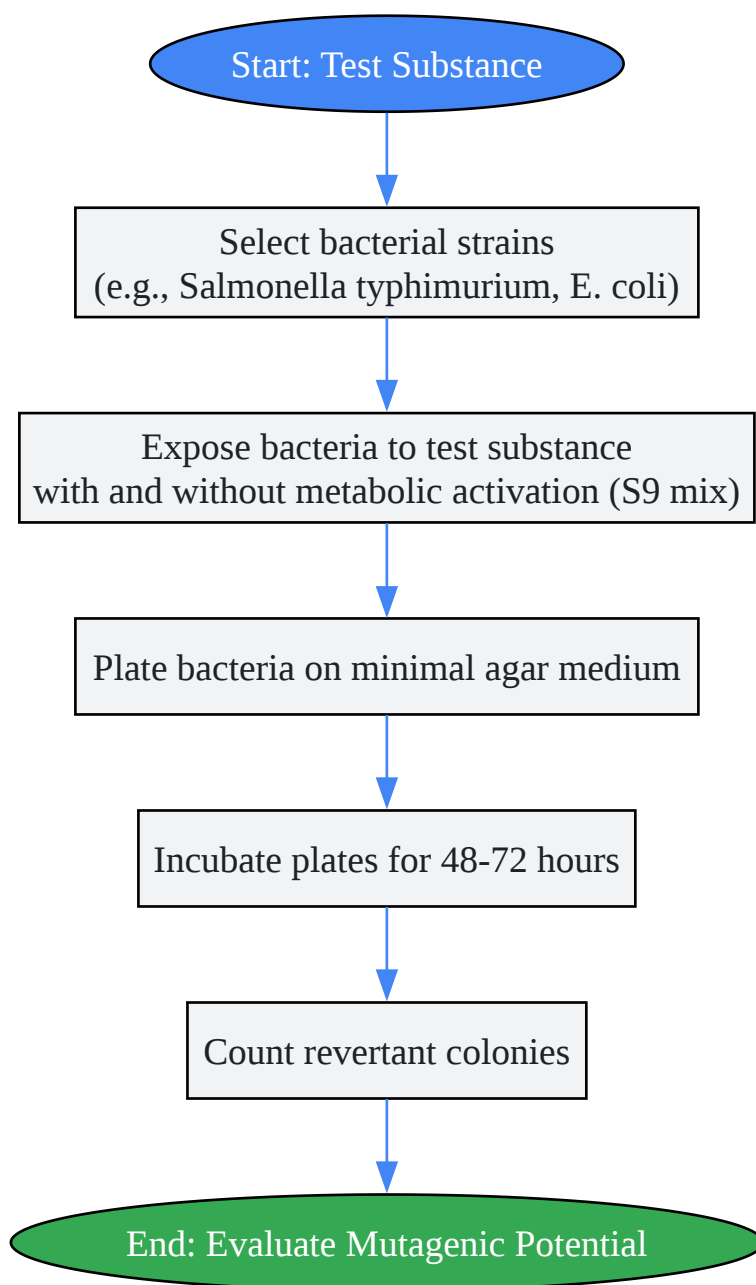


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Workflow for OECD 406 Skin Sensitization Test (GPMT).

Bacterial Reverse Mutation Test (OECD 471 - Ames Test)

This in vitro test is widely used to assess the mutagenic potential of a substance.[17][18][19]
[20][21]



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Workflow for OECD 471 Bacterial Reverse Mutation Test.

Toxicological Mechanisms of Aliphatic Alcohols

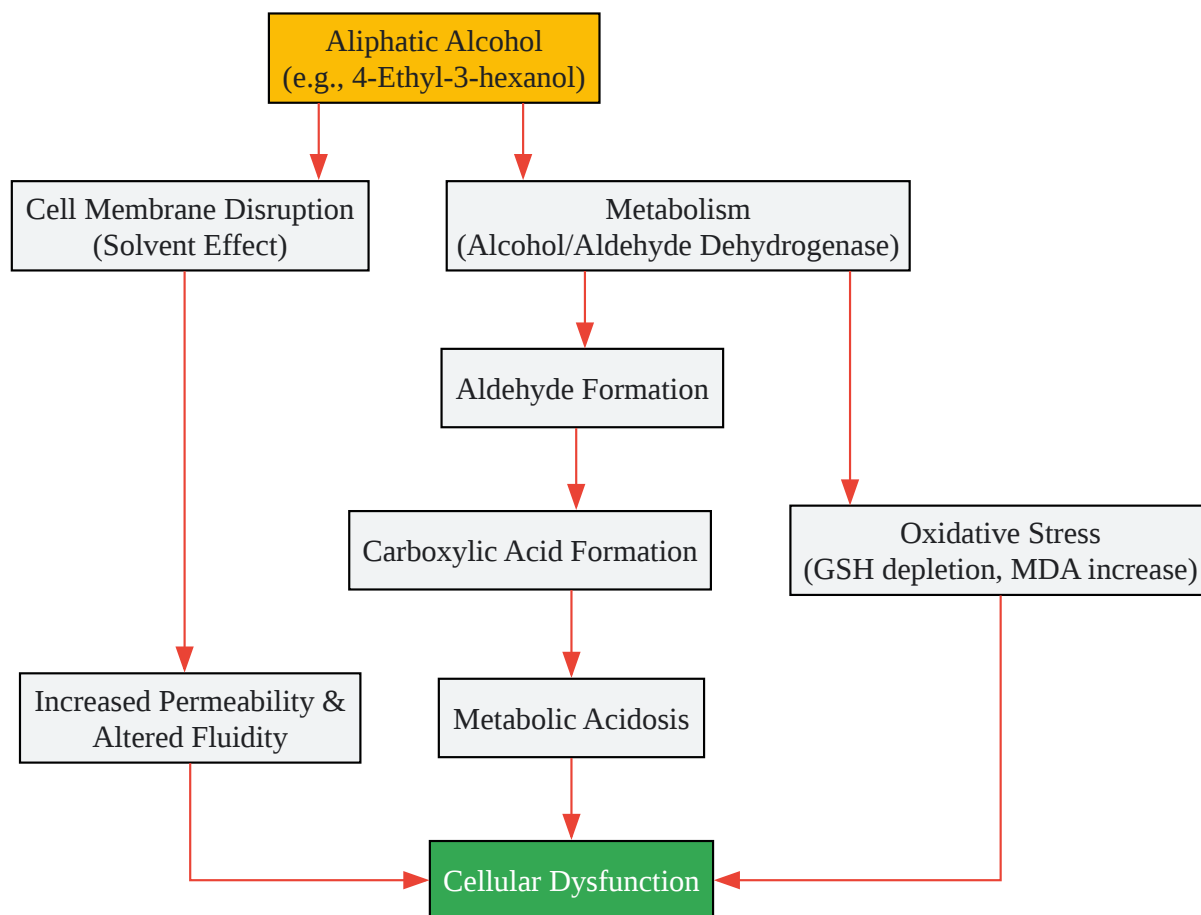
While no specific studies on the toxicological mechanism of **4-Ethyl-3-hexanol** were found, the general mechanism for aliphatic alcohols involves non-specific, biophysical interactions with cell membranes.

Membrane Damage

The primary mechanism of toxicity for many aliphatic alcohols is believed to be membrane damage due to their solvent properties.[\[22\]](#)[\[23\]](#) This can lead to increased membrane fluidity and disruption of cellular functions. The toxicity of straight-chain primary alcohols has been shown to correlate with their carbon chain length and their membrane/buffer partition coefficients.[\[22\]](#)

Metabolic Effects

Aliphatic alcohols can be metabolized by alcohol dehydrogenase and aldehyde dehydrogenase, leading to the formation of corresponding aldehydes and carboxylic acids.[\[24\]](#) These metabolites can contribute to metabolic acidosis and other toxic effects.[\[24\]](#) Studies with various aliphatic alcohols in isolated perfused rat livers have shown increased lactate/pyruvate ratios, decreased hepatic ATP concentrations, and in some cases, depletion of reduced glutathione (GSH) and an increase in malondialdehyde (MDA), an indicator of lipid peroxidation.[\[22\]](#)[\[23\]](#)



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Potential Signaling Pathway for Aliphatic Alcohol Toxicity.

Safety Precautions

Based on the available data, the following safety precautions are recommended when handling **4-Ethyl-3-hexanol**:

- Engineering Controls: Use in a well-ventilated area to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[25]

- Skin Protection: Wear suitable protective gloves and clothing to prevent skin contact.[25]
- Respiratory Protection: If ventilation is inadequate, use a suitable respirator.
- First Aid Measures:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek medical advice.[5][25]
 - Skin Contact: Wash off with soap and plenty of water.[25]
 - Inhalation: Move to fresh air. If breathing is difficult, give oxygen.[25]
 - Ingestion: Do not induce vomiting. Seek medical attention.[25]

Conclusion

The available toxicological data for **4-Ethyl-3-hexanol** is sparse, with the most definitive evidence pointing to its classification as a severe eye irritant. It is also reported to be a skin and respiratory irritant. There is a significant lack of data regarding its acute and chronic systemic toxicity, sensitization potential, mutagenicity, carcinogenicity, and reproductive toxicity. In the absence of specific data, it is prudent to handle **4-Ethyl-3-hexanol** with appropriate safety precautions to minimize exposure, particularly to the eyes and skin. Further research is warranted to fully characterize the toxicological profile of this compound.

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